

2,2'-Methylenebisbenzothiazole chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2'-Methylenebisbenzothiazole

Cat. No.: B155707

[Get Quote](#)

An In-depth Technical Guide to the Core Chemical Properties of **2,2'-Methylenebisbenzothiazole**

Introduction

2,2'-Methylenebisbenzothiazole, also known as Di-2-benzothiazolylmethane, is a chemical compound with the molecular formula C₁₅H₁₀N₂S₂.^{[1][2]} It is recognized for its applications primarily in the rubber and plastics industries, where it serves as a vulcanization accelerator.^[1] This role enhances the mechanical properties, durability, heat resistance, and tensile strength of rubber products by promoting cross-linking.^[1] Additionally, it is used as a stabilizer in various plastics, contributing to their thermal stability and resistance to degradation.^[1] Its versatility extends to the textile industry for its anti-fungal and anti-bacterial properties, and in the formulation of adhesives and sealants to improve bond strength.^[1]

Chemical and Physical Properties

The fundamental properties of **2,2'-Methylenebisbenzothiazole** are summarized in the table below. These properties are crucial for its handling, storage, and application in various industrial and research settings.

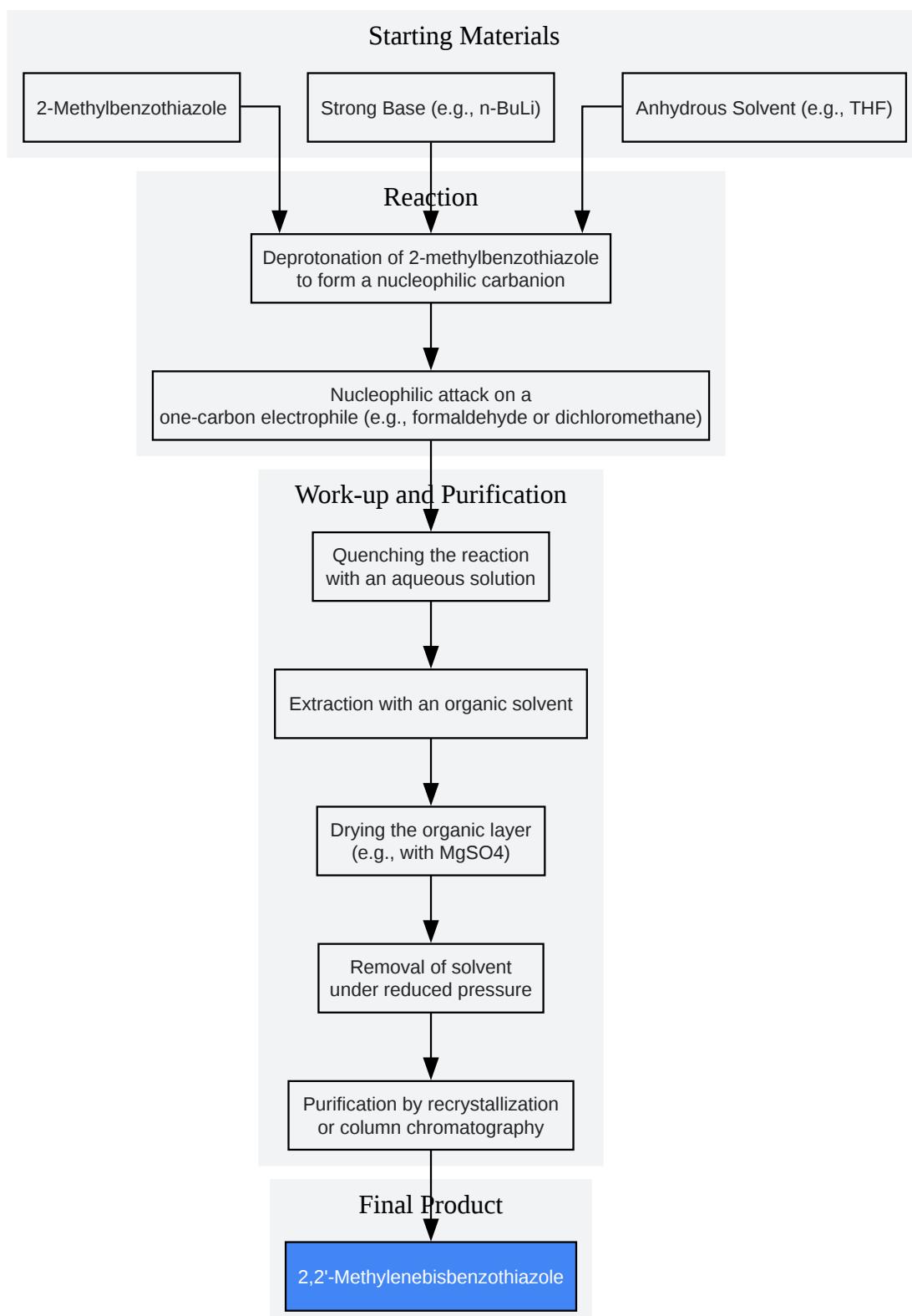
Property	Value	Reference
Molecular Formula	C15H10N2S2	[1] [2]
Molecular Weight	282.38 g/mol	[1]
CAS Number	1945-78-4	[1] [3] [4]
Appearance	Light orange, yellow or green crystalline powder	[1] [3]
Melting Point	93 - 97 °C	[1]
Density (estimate)	1.3270 g/cm ³	[3]
Refractive Index (estimate)	1.6000	[3]
Purity	≥ 97% (GC)	[1]
Storage Conditions	Room Temperature, Sealed in dry conditions	[1] [3]

Experimental Protocols

Synthesis of 2,2'-Methylenebisbenzothiazole from 2-Methylbenzothiazole

While specific detailed protocols for the synthesis of **2,2'-Methylenebisbenzothiazole** were not found in the provided search results, a general approach can be inferred from the preparation of its precursor, 2-methylbenzothiazole, and related benzothiazole derivatives. The synthesis of 2-methylbenzothiazole can be achieved through various methods, including the reaction of 2-aminothiophenol with acetic anhydride or acetic acid.

A plausible synthetic route to **2,2'-Methylenebisbenzothiazole** would involve the reaction of 2-methylbenzothiazole with a suitable one-carbon electrophile in the presence of a base. A generalized workflow for a potential synthesis is depicted below.

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **2,2'-Methylenebisbenzothiazole**.

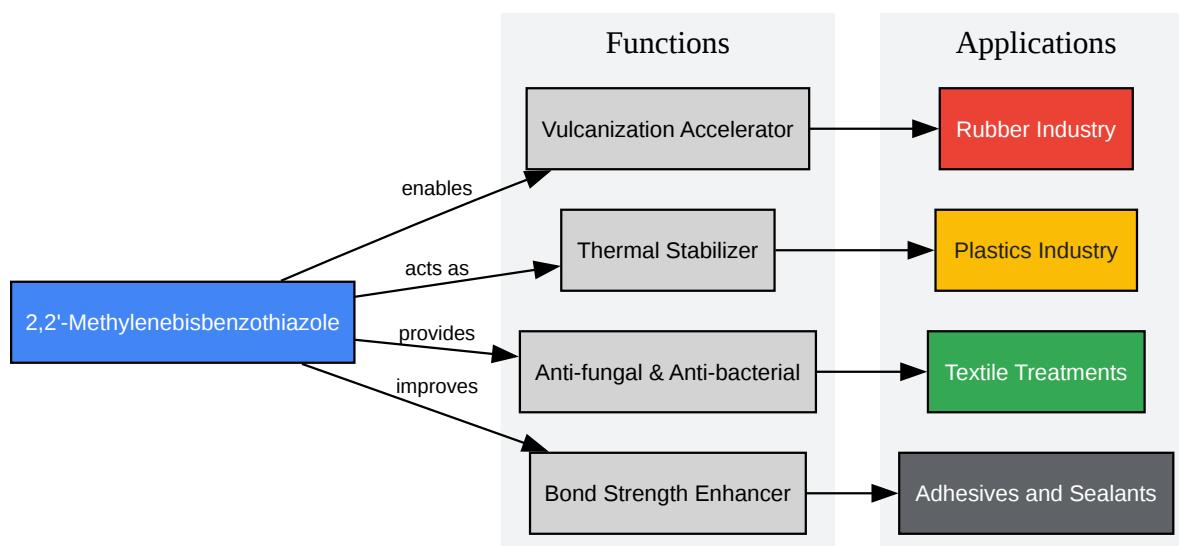
Analytical Methods

The characterization of **2,2'-Methylenebisbenzothiazole** involves standard analytical techniques to confirm its identity and purity.

- Gas Chromatography (GC): Purity is often determined by Gas Chromatography.[[1](#)]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{13}C NMR data is available for structural elucidation.[[4](#)]
- Mass Spectrometry (MS): GC-MS data is available, showing a molecular ion peak at m/z 282, confirming the molecular weight.[[4](#)]
- Infrared (IR) Spectroscopy: FTIR spectra, typically obtained using a KBr wafer, can be used to identify functional groups.[[4](#)]

Applications and Logical Relationships

The primary applications of **2,2'-Methylenebisbenzothiazole** stem from its chemical structure, which allows it to function effectively in polymer and material science.



[Click to download full resolution via product page](#)

Caption: Logical relationship between **2,2'-Methylenebisbenzothiazole** and its industrial applications.

- Rubber Industry: It is extensively used as a vulcanization accelerator, which enhances the cross-linking of rubber, leading to improved durability, elasticity, heat resistance, and tensile strength in products like tires and seals.[1]
- Plastics Industry: It functions as a stabilizer in various plastic formulations, improving thermal stability and resistance to degradation from heat and UV light.[1]
- Textile Treatments: The compound is employed for its anti-fungal and anti-bacterial properties, which protect fabrics and extend their longevity.[1]
- Adhesives and Sealants: In these formulations, it helps to increase bond strength and resistance to environmental factors.[1]
- Research Applications: It is also used as a reagent in the synthesis of other compounds, particularly in polymer science and materials engineering research.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. 2,2'-METHYLENEBISBENZOTHIAZOLE CAS#: 1945-78-4 [m.chemicalbook.com]
- 4. Benzothiazole, 2,2'-methylenebis- | C15H10N2S2 | CID 74755 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2,2'-Methylenebisbenzothiazole chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b155707#2-2-methylenebisbenzothiazole-chemical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com